

Methyl 3,4-dimethoxycinnamate solubility and storage conditions

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Compound Focus: Methyl 3,4-dimethoxycinnamate

CAS No.: 5396-64-5

Cat. No.: S561321

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Chemical Identity and Basic Properties

The table below summarizes the core identifying information and basic physical properties for **Methyl 3,4-dimethoxycinnamate** (CAS No. 5396-64-5).

Property	Value / Description
CAS Number	5396-64-5 [1] [2] [3]
Molecular Formula	C ₁₂ H ₁₄ O ₄ [1] [2] [3]
Molecular Weight	222.24 g/mol [1] [2] [3]
IUPAC Name	methyl (2E)-3-(3,4-dimethoxyphenyl)prop-2-enoate [1] [2] [3]
Boiling Point	339.3 °C (estimated) [4]
Flash Point	149.3 °C (estimated) [4]
logP (o/w)	2.00 (estimated) [4]

Solubility and Storage

The following table consolidates the available information on the compound's solubility and handling conditions.

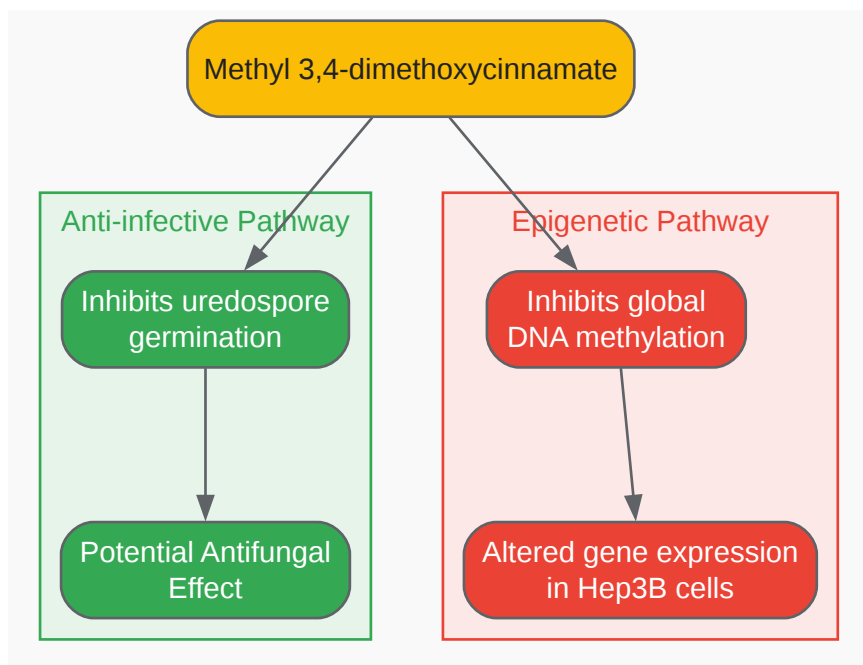
Aspect	Information
Water Solubility	653.4 mg/L at 25 °C (estimated) [4]
Storage Condition	2-8°C [1] [2]
Hazard Codes	Xi (Irritant) [1] [2]

Biological Activity and Research Application

Methyl 3,4-dimethoxycinnamate is identified in chemical databases with the following research applications [1] [2]:

- **An inhibitor of uredospore germination.** This indicates it has been studied for its potential to inhibit the germination of fungal spores, specifically in rust fungi.
- **An inhibitor of global DNA methylation in Hep3B cells.** This suggests a role in epigenetic research, as it can affect DNA methylation patterns in a human liver cancer cell line (Hep3B).

The diagram below outlines this basic biological activity and potential research workflow based on the available information.



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References

1. CAS No. 5396-64-5 | Chemsrsc [chemsrc.com]
2. CAS#:5396-64-5 | 2-Propenoic acid, 3 -(3 , 4 -dimethoxyphenyl)-, methyl ... [chemsrc.com]
3. , Methyl - 3 | C12H14O4 4 dimethoxycinnamate [chemspider.com]
4. , methyl - 3 , 5396-64-5 4 dimethoxycinnamate [thegoodscentscopy.com]

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